

Protocol for preparing tetrathionate broth for Salmonella enrichment

Author: BenchChem Technical Support Team. **Date:** December 2025

Compound of Interest

Compound Name: Potassium tetrathionate

Cat. No.: B077055

[Get Quote](#)

Application Notes: Tetrathionate Broth for Salmonella Enrichment

Introduction

Tetrathionate Broth is a selective enrichment medium used for the isolation of Salmonella species from various samples, including clinical specimens (such as feces), food products, and environmental samples.[1][2] The medium's formulation is designed to suppress the growth of commensal intestinal organisms while allowing Salmonella to proliferate.[1][3] This selective action is crucial, as Salmonella may be present in low numbers compared to competing microflora.[4]

Principle of Operation

The selectivity of Tetrathionate Broth is based on the production of tetrathionate ($S_4O_6^{2-}$) ions.[1][5] This is achieved by adding an iodine-potassium iodide solution to the broth base, which contains sodium thiosulfate, just before use.[6][7] The iodine oxidizes the thiosulfate to form tetrathionate.[7] Most non-pathogenic enteric bacteria, such as E. coli, are inhibited by the presence of tetrathionate.[6] However, Salmonella species possess the enzyme tetrathionate reductase, which allows them to utilize tetrathionate as an electron acceptor and thrive in this environment.[2][6]

The broth also contains other selective and nutritive components:

- Peptones and Yeast Extract: Provide essential nutrients like nitrogen, vitamins, and amino acids to support bacterial growth.[\[1\]](#)
- Bile Salts: Inhibit the growth of gram-positive bacteria and some gram-negative organisms.[\[6\]](#)[\[8\]](#)
- Calcium Carbonate: Acts as a buffer to neutralize the sulfuric acid produced during the reduction of tetrathionate, maintaining the pH of the medium.[\[1\]](#)[\[9\]](#)

For enhanced selectivity, supplements like brilliant green or novobiocin can be added. Brilliant green further suppresses gram-positive and some gram-negative bacteria, while novobiocin can be used to inhibit the growth of *Proteus* species, which can also reduce tetrathionate.[\[8\]](#)[\[9\]](#)[\[10\]](#)

Quantitative Data: Broth Formulations

The following tables summarize the components for various common formulations of Tetrathionate Broth base and the essential iodine-potassium iodide supplement.

Table 1: Composition of Tetrathionate Broth Base Formulations (per 1 Liter of Purified Water)

Component	Formulation 1 (General Purpose) [7][8][9][11]	Formulation 2 (Sigma-Aldrich)[1]	Formulation 3 (ISO) [5]
Enzymatic Digest of Casein/Peptone	2.5 g	4.5 g (Peptone)	-
Enzymatic Digest of Animal Tissue/Meat Peptone	2.5 g	0.9 g (Meat Extract)	-
Mixed Peptones	-	-	-
Bile Salts	1.0 g	-	-
Calcium Carbonate	10.0 g	25.0 g	-
Sodium Thiosulfate	30.0 g	40.7 g	-
Yeast Extract	-	1.8 g	-
Sodium Chloride	-	4.5 g	-
Dehydrated Base Powder	46.0 g	77.4 g	107.0 g
Final pH	8.4 ± 0.2	7.8 ± 0.2	N/A

Table 2: Composition of Iodine-Potassium Iodide (I₂-KI) Solution

Component	Amount
Iodine	5.0 - 6.0 g[1][7][9][12]
Potassium Iodide	4.0 - 5.0 g[1][7][9][12]
Purified Water (Sterile)	20.0 mL[1][7][12]

Experimental Protocols

Protocol 1: Preparation of Tetrathionate Broth Base

- Dissolution: Suspend the appropriate amount of dehydrated tetrathionate broth base powder (refer to Table 1 or manufacturer's instructions) in 1 liter of purified water.[\[7\]](#)
- Heating: Heat the suspension with frequent agitation and bring it to a boil for one minute to ensure complete dissolution of the medium.[\[7\]](#) Do not autoclave the broth base, as excessive heat can degrade its components.[\[12\]](#)[\[13\]](#)
- Cooling: Cool the prepared broth base to below 45-50°C.[\[7\]](#)
- Storage: The sterile broth base (without iodine) can be stored at 2-8°C for several weeks.[\[1\]](#)[\[11\]](#)

Protocol 2: Preparation of Iodine-Potassium Iodide (I₂-KI) Solution

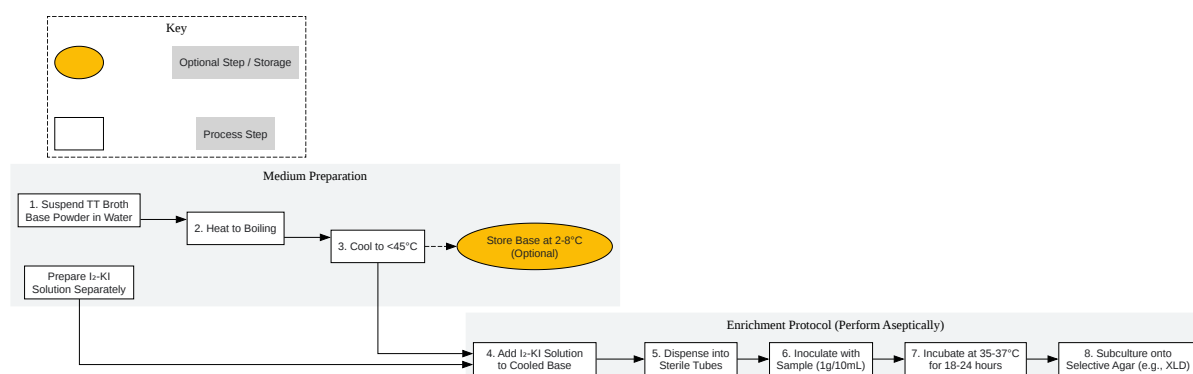
- Dissolution: Dissolve 5.0 g of potassium iodide in 20 mL of sterile purified water.[\[1\]](#)[\[7\]](#)[\[12\]](#)
- Addition of Iodine: Add 6.0 g of iodine to the potassium iodide solution.[\[1\]](#)[\[7\]](#)[\[12\]](#)
- Mixing: Stir the solution until the iodine is completely dissolved.[\[14\]](#)

Protocol 3: Final Preparation of Complete Tetrathionate Broth and Salmonella Enrichment

- Addition of Iodine: Immediately before use, aseptically add 20 mL of the prepared I₂-KI solution to 1 liter of the cooled Tetrathionate Broth Base.[\[1\]](#)[\[7\]](#) Mix well. The medium should not be heated after the addition of iodine.[\[7\]](#) The complete medium should be used on the day it is prepared.[\[1\]](#)[\[11\]](#)
- Optional Supplements: If required, add other selective agents like brilliant green (10 mL of a 0.1% solution) or novobiocin (40 mg/L) to the broth before adding the iodine solution.[\[1\]](#)[\[8\]](#)
- Dispensing: Aseptically dispense the complete medium into sterile test tubes, typically in 10 mL volumes.[\[1\]](#) Ensure the calcium carbonate precipitate is evenly suspended during dispensing.[\[9\]](#)
- Inoculation: Inoculate the broth with the sample. For solid samples like feces or food, add approximately 1 gram to 10 mL of broth.[\[2\]](#) For liquid samples, a 1:10 ratio is common.[\[3\]](#) Thoroughly emulsify the specimen in the broth.[\[15\]](#)

- Incubation: Incubate the inoculated tubes aerobically for 18-24 hours at 35-37°C.[2][9] Some protocols may recommend incubation at 43°C.[1]
- Subculturing: After incubation, subculture a loopful of the enrichment broth onto selective and differential agar plates, such as Xylose Lysine Deoxycholate (XLD) Agar, Bismuth Sulfite Agar, or Salmonella-Shigella (SS) Agar.[1][2]
- Final Steps: Incubate the plates and examine for characteristic Salmonella colonies. Further biochemical and serological tests are required for complete identification.[2]

Visualized Workflow



[Click to download full resolution via product page](#)

Caption: Workflow for Tetrathionate Broth Preparation and Salmonella Enrichment.

Need Custom Synthesis?

BenchChem offers custom synthesis for rare earth carbides and specific isotopic labeling.

Email: info@benchchem.com or [Request Quote Online](#).

References

- 1. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 2. [dalynn.com](https://www.dalynn.com) [[dalynn.com](https://www.dalynn.com)]
- 3. [sigmaaldrich.cn](https://www.sigmaaldrich.cn) [[sigmaaldrich.cn](https://www.sigmaaldrich.cn)]
- 4. [exodocientifica.com.br](https://www.exodocientifica.com.br) [[exodocientifica.com.br](https://www.exodocientifica.com.br)]
- 5. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 6. Tetrathionate Broth Base: A Selective Enrichment Medium for Salmonella Detection - Amerigo Scientific [[amerigoscientific.com](https://www.amerigoscientific.com)]
- 7. [neogen.com](https://www.neogen.com) [[neogen.com](https://www.neogen.com)]
- 8. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 9. [sigmaaldrich.com](https://www.sigmaaldrich.com) [[sigmaaldrich.com](https://www.sigmaaldrich.com)]
- 10. [exodocientifica.com.br](https://www.exodocientifica.com.br) [[exodocientifica.com.br](https://www.exodocientifica.com.br)]
- 11. Tetrathionate Broth (USA) 500g - LabMal [[labmal.com](https://www.labmal.com)]
- 12. [dilaco.com](https://www.dilaco.com) [[dilaco.com](https://www.dilaco.com)]
- 13. [himedialabs.com](https://www.himedialabs.com) [[himedialabs.com](https://www.himedialabs.com)]
- 14. BAM Media M145: Tetrathionate (TT) Broth | FDA [[fda.gov](https://www.fda.gov)]
- 15. [hardydiagnostics.com](https://www.hardydiagnostics.com) [[hardydiagnostics.com](https://www.hardydiagnostics.com)]
- To cite this document: BenchChem. [Protocol for preparing tetrathionate broth for Salmonella enrichment]. BenchChem, [2025]. [Online PDF]. Available at: [<https://www.benchchem.com/product/b077055#protocol-for-preparing-tetrathionate-broth-for-salmonella-enrichment>]

Disclaimer & Data Validity:

The information provided in this document is for Research Use Only (RUO) and is strictly not intended for diagnostic or therapeutic procedures. While BenchChem strives to provide accurate protocols, we make no warranties, express or implied, regarding the fitness of this product for every specific experimental setup.

Technical Support: The protocols provided are for reference purposes. Unsure if this reagent suits your experiment? [[Contact our Ph.D. Support Team for a compatibility check](#)]

Need Industrial/Bulk Grade? [Request Custom Synthesis Quote](#)

BenchChem

Our mission is to be the trusted global source of essential and advanced chemicals, empowering scientists and researchers to drive progress in science and industry.

Contact

Address: 3281 E Guasti Rd
Ontario, CA 91761, United States
Phone: (601) 213-4426
Email: info@benchchem.com